

Batabulin sodium animal model CCRF-CEM tumors

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Compound Focus: Batabulin Sodium

CAS No.: 195533-98-3

Cat. No.: S548456

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Experimental Data Summary

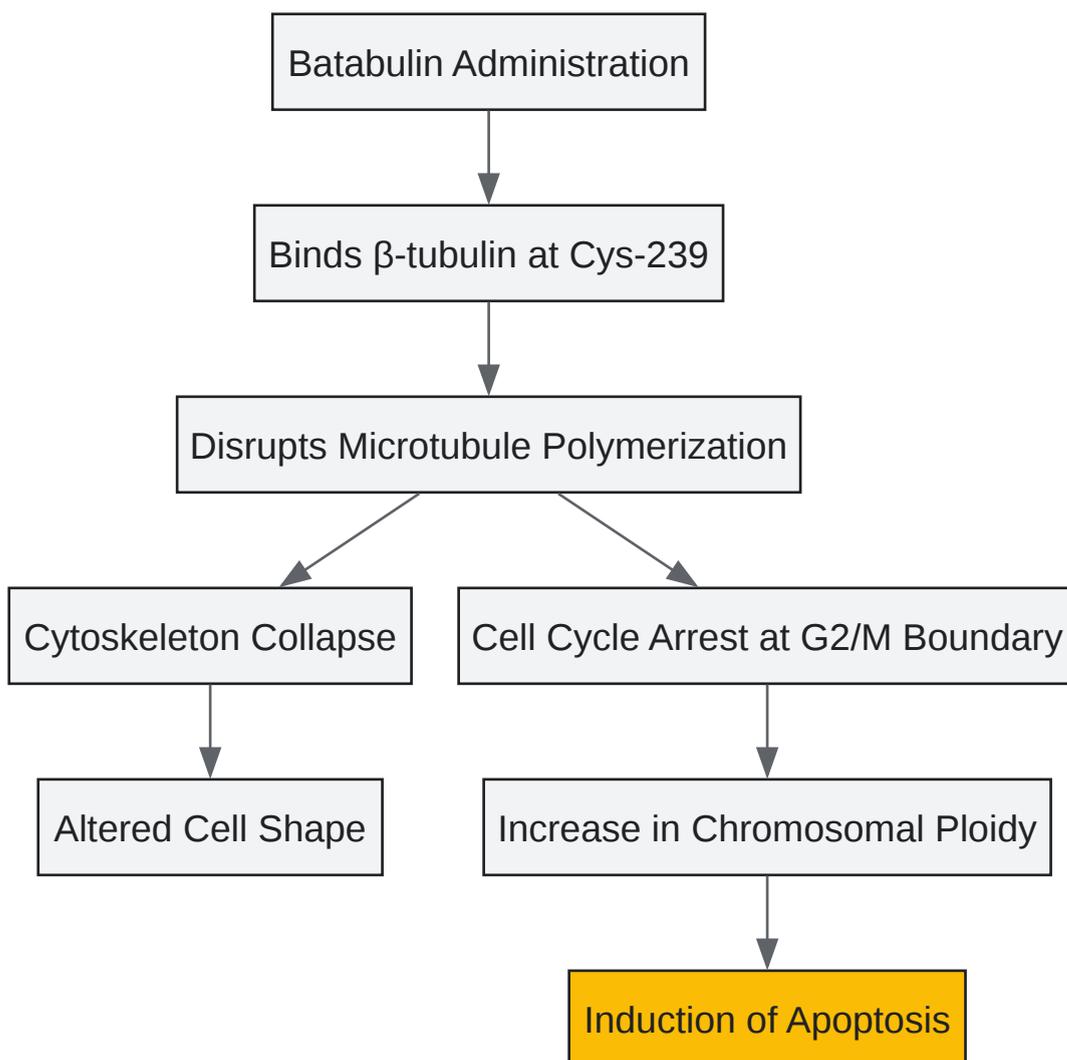
The table below summarizes the key *in vivo* findings for **Batabulin sodium** against CCRF-CEM tumors from the available literature [1] [2].

Parameter	Details
Compound	Batabulin sodium (also referred to as T67 or Batabulin) [1] [2]
Animal Model	Male athymic nude mice (nu/nu), 6-8 weeks old, 20-25 g [1] [2]
Cell Line	CCRF-CEM (drug-sensitive) [1] [2]
Dosage	40 mg/kg [1] [2]
Route	Intraperitoneal injection [1] [2]
Schedule	Once per week; on days 5, 12, and 19 [1] [2]
Reported Outcome	Impaired growth of CCRF-CEM tumors [1] [2]

Proposed Mechanism of Action

Batabulin is an antitumor agent that disrupts the cell's structural framework. Its primary mechanism involves covalently and selectively binding to a subset of **β -tubulin isotypes** (β 1, β 2, β 4) at a conserved **Cys-239** residue. This binding disrupts normal microtubule polymerization, which is critical for maintaining cell shape and enabling cell division [1] [2].

The subsequent cellular events, based on *in vitro* studies in MCF7 breast cancer cells, are outlined below [1] [2]:



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Information Gaps and Limitations

The search results provide very limited data for constructing a full application note. Key information that is **missing** includes:

- **Complete Experimental Protocol:** Details such as tumor implantation methods, group sizes, randomization procedures, and tumor measurement techniques are not available.
- **Comprehensive Results:** The source only states that Batabulin "impairs the growth" without providing quantitative data on tumor volume, weight, or statistical analyses.
- **Animal Welfare Details:** Information on housing conditions, diet, and ethical approvals is absent.
- **Pharmacokinetic Data:** There is no information on the compound's absorption, distribution, or metabolism *in vivo*.
- **Toxicity Profile:** Aside from the efficacy outcome, detailed records of animal body weight changes or other signs of toxicity are not provided.

Suggested Research Applications

Despite the limited data, the available information suggests this model could be used in the following contexts:

- **Validating Antimitotic Agents:** As a positive control for compounds targeting tubulin and microtubule dynamics.
- **Studying Drug Resistance:** Comparing effects in drug-sensitive vs. drug-resistant leukemia cell lines.
- **Combination Therapy Screening:** Investigating synergistic effects of Batabulin with other chemotherapeutic agents.

How to Proceed

Given the scarcity of details in the publicly available search results, I suggest the following steps to obtain a complete protocol:

- **Consult Primary Literature:** Search for the original pre-clinical research articles that first established this animal model for Batabulin. The data in the chemical databases [1] [2] is likely derived from these earlier studies.
- **Refine Your Search:** Use specific terms from the available data (e.g., "T138067 CCRF-CEM nude mice") in scientific databases like PubMed or Google Scholar to locate the full-text papers.

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References

1. T67 CAS#: 195533-98-3 [m.chemicalbook.com]
2. 195533-53-0 | CAS数据库 [m.chemicalbook.com]

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